

safe handling and storage procedures for 2,7-Naphthalenediol

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Compound of Interest

Compound Name: 2,7-Naphthalenediol

Cat. No.: B041206

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Technical Support Center: 2,7-Naphthalenediol

This technical support center provides essential information for the safe handling and storage of **2,7-Naphthalenediol**, tailored for researchers, scientists, and professionals in drug development.

Safety and Property Data

For quick reference, the table below summarizes the key safety and physical properties of **2,7-Naphthalenediol**.

Property	Value
Chemical Formula	C ₁₀ H ₈ O ₂
Molecular Weight	160.17 g/mol
Appearance	White to grey or green crystalline powder
Melting Point	184-190 °C
Solubility	Insoluble in water, soluble in methanol
Storage Temperature	2°C to 8°C (Refrigerate) or below 30°C
GHS Hazard Statements	H315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation
Incompatible Materials	Strong oxidizing agents, Strong bases

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of **2,7-Naphthalenediol** in an experimental setting.

Issue 1: The **2,7-Naphthalenediol** powder has changed color (e.g., darkened or turned yellowish/brownish).

- Possible Cause: Exposure to air, light, or contaminants. **2,7-Naphthalenediol** can oxidize over time, leading to a change in color. Storing it at temperatures higher than recommended can accelerate this process.
- Solution:
 - Verify Storage Conditions: Ensure the compound is stored in a tightly sealed container, protected from light, and within the recommended temperature range (2°C to 8°C is ideal for long-term storage).^[1]
 - Inert Atmosphere: For sensitive experiments, consider storing the material under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation.

- Purity Check: If the color change is significant, it may indicate degradation. It is advisable to verify the purity of the material using an appropriate analytical method (e.g., HPLC, NMR) before use in critical applications.

Issue 2: The **2,7-Naphthalenediol** powder has clumped together or appears caked.

- Possible Cause: Absorption of moisture. Although insoluble in water, the powder can adsorb moisture from the air if the container is not properly sealed or if it's opened frequently in a humid environment.
- Solution:
 - Proper Storage: Store in a desiccator or a dry cabinet to minimize moisture exposure. Always ensure the container lid is tightly secured after use.
 - Drying: If the material has already caked, it may be possible to dry it in a vacuum oven at a low temperature. However, be cautious as heating can also promote degradation. A purity check after drying is recommended.
 - Handling Environment: Handle the powder in a glove box or a controlled low-humidity environment if possible.

Issue 3: An unexpected reaction or fuming is observed when mixing **2,7-Naphthalenediol** with another reagent.

- Possible Cause: Incompatibility with the other reagent. **2,7-Naphthalenediol** is incompatible with strong oxidizing agents and strong bases.[\[1\]](#)[\[2\]](#)
- Solution:
 - Review Reagents: Immediately and safely stop the procedure. Review the chemical compatibility of all reagents in your experimental protocol.
 - Consult Safety Data Sheets (SDS): Refer to the SDS for all chemicals involved to identify potential hazardous reactions.

- Small-Scale Testing: When developing a new procedure, it is prudent to conduct a small-scale test to observe for any signs of incompatibility.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,7-Naphthalenediol**?

A1: The primary hazards are skin irritation, serious eye irritation, and respiratory irritation.^{[1][2][3][4][5]} It is crucial to wear appropriate personal protective equipment (PPE) during handling.

Q2: What personal protective equipment (PPE) should I wear when handling **2,7-Naphthalenediol** powder?

A2: You should wear:

- Gloves: Chemical-resistant gloves (e.g., nitrile) to prevent skin contact.^[3]
- Eye Protection: Safety glasses with side shields or chemical goggles.^{[2][3]}
- Lab Coat: A standard laboratory coat to protect your clothing and skin.
- Respiratory Protection: If working outside of a fume hood or if dust is generated, a NIOSH/MSHA-approved respirator is recommended.^[2]

Q3: How should I store **2,7-Naphthalenediol** for long-term stability?

A3: For long-term stability, store **2,7-Naphthalenediol** in a tightly closed container in a cool, dry, and well-ventilated area, protected from light.^{[1][2]} Refrigeration at 2°C to 8°C is often recommended.^[1]

Q4: What should I do in case of accidental skin or eye contact?

A4:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^{[1][3][5]} Remove contaminated clothing. If skin irritation persists, seek medical attention.^[2]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2][3][5] Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]

Q5: How should I dispose of waste **2,7-Naphthalenediol**?

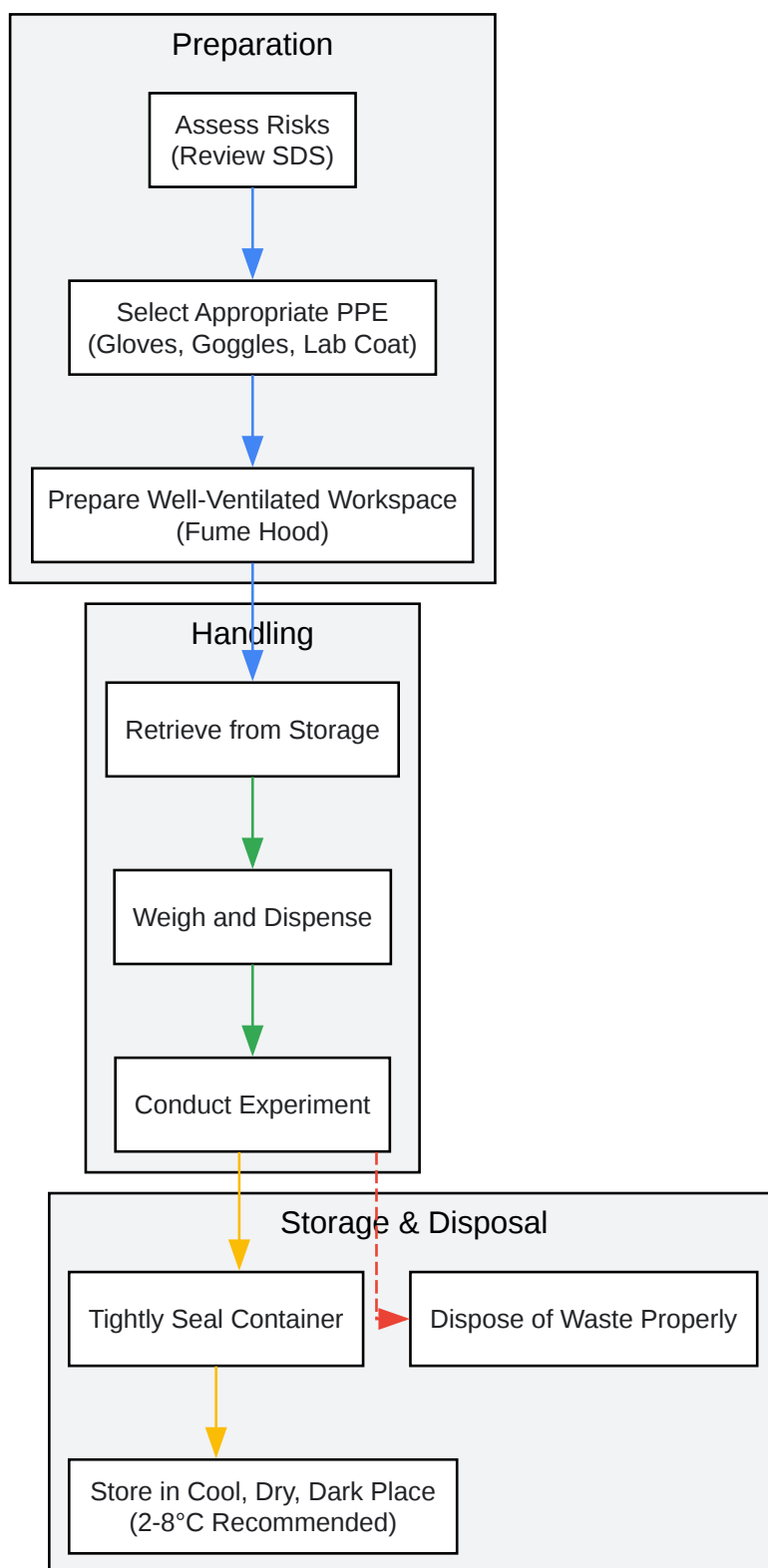
A5: Dispose of waste material in accordance with local, state, and federal regulations. It should be treated as chemical waste. Consider dissolving it in a combustible solvent and incinerating it in a chemical incinerator equipped with an afterburner and scrubber.[3] Do not dispose of it down the drain.

Q6: What is the appropriate fire-extinguishing media for a fire involving **2,7-Naphthalenediol**?

A6: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3] As with most organic solids, it can be combustible at elevated temperatures.[1]

Experimental Workflow Visualization

The following diagram illustrates the recommended workflow for the safe handling and storage of **2,7-Naphthalenediol**.



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Caption: Safe handling and storage workflow for **2,7-Naphthalenediol**.

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References

- 1. 2,7-Dihydroxynaphthalene or 2,7-Naphthalenediol Manufacturers, SDS [mubychem.com]
- 2. fishersci.com [fishersci.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
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